

1-Bromoundecane-d4 CAS number and molecular weight

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Compound of Interest

Compound Name: 1-Bromoundecane-d4

Cat. No.: B566722

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Technical Guide: 1-Bromoundecane-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1-Bromoundecane-d4**, a deuterated derivative of 1-bromoundecane. This document is intended for professionals in research, and drug development, offering key data, potential experimental applications, and logical workflows.

Core Compound Data

1-Bromoundecane-d4 is a stable, isotopically labeled version of 1-bromoundecane, where four hydrogen atoms have been replaced by deuterium. This substitution is invaluable for a range of analytical and research applications, particularly in studies involving mass spectrometry.

A summary of the key quantitative data for **1-Bromoundecane-d4** is presented below. For comparative purposes, data for the non-deuterated form, 1-Bromoundecane, is also included.

Property	1-Bromoundecane-d4	1-Bromoundecane
CAS Number	1219802-82-0	693-67-4[1][2][3][4]
Molecular Formula	C ₁₁ D ₄ H ₁₉ Br	C ₁₁ H ₂₃ Br[2][5]
Molecular Weight	239.23 g/mol [6]	235.20 g/mol [1][3][4][5]
Physical Form	Liquid (at room temperature)	Colorless to yellowish liquid[2][5]
Melting Point	Not specified	-9 °C[1][3]
Boiling Point	Not specified	137-138 °C at 18 mmHg[1][3]
Density	Not specified	1.054 g/mL at 25 °C[1]
Refractive Index	Not specified	n _{20/D} 1.457[1]

Applications in Research and Drug Development

Deuterated compounds like **1-Bromoundecane-d4** are powerful tools in pharmaceutical research. The primary advantage of isotopic labeling is the mass difference between hydrogen (H) and deuterium (D), which can be readily detected by mass spectrometry (MS). This property makes them ideal for use as internal standards in quantitative bioanalysis.[6][7]

In drug development, understanding the pharmacokinetics (PK) of a new chemical entity is critical. This involves studying the absorption, distribution, metabolism, and excretion (ADME) of the compound. Deuterated standards are essential for the accurate quantification of drug candidates and their metabolites in biological matrices such as plasma, urine, and tissues.[3][5] By adding a known amount of the deuterated internal standard to a sample, variations in sample preparation and instrument response can be normalized, leading to highly accurate and precise measurements.[1][6]

Experimental Protocols

While a specific, published protocol for the synthesis of **1-Bromoundecane-d4** is not readily available, a plausible synthetic route can be derived from general methods for the deuteration and bromination of alkanes. The following represents a generalized, conceptual protocol.

Conceptual Synthesis of 1-Bromoundecane-d4

The synthesis of **1-Bromoundecane-d4** would likely involve the deuteration of a suitable precursor followed by bromination. One possible approach is the reduction of a carboxylic acid or ester with a deuterated reducing agent, followed by conversion of the resulting alcohol to the bromide.

Step 1: Synthesis of Undecanol-d4

- Starting Material: Undecylenic acid or a derivative.
- Deuteration: Reduction of the terminal double bond using deuterium gas (D_2) with a suitable catalyst (e.g., Palladium on carbon). This would yield undecanoic acid-d4.
- Reduction to Alcohol: The deuterated carboxylic acid is then reduced to the corresponding alcohol, undecanol-d4, using a strong reducing agent like lithium aluminum deuteride ($LiAlD_4$).

Step 2: Bromination of Undecanol-d4

- Reactant: The synthesized undecanol-d4.
- Brominating Agent: A common method for converting primary alcohols to alkyl bromides is the use of phosphorus tribromide (PBr_3) or a mixture of hydrobromic and sulfuric acids.
- Procedure: The undecanol-d4 would be reacted with the brominating agent, typically in an inert solvent and under controlled temperature conditions.
- Work-up and Purification: The reaction mixture would then be subjected to an aqueous work-up to remove unreacted reagents and byproducts. The crude **1-Bromoundecane-d4** would be purified, for example, by distillation or column chromatography.

Application as an Internal Standard in a Pharmacokinetic Study

The primary application of **1-Bromoundecane-d4** is as a synthetic building block. For instance, it could be used to synthesize a deuterated version of a drug candidate that contains an

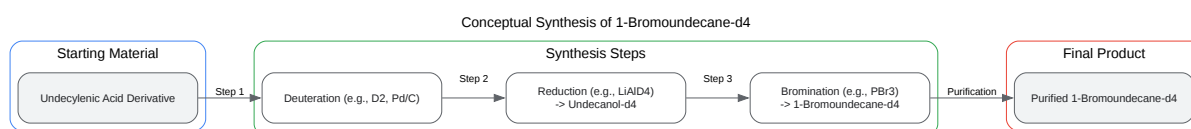
undecyl chain. The resulting deuterated drug would then serve as an internal standard for the non-deuterated parent drug in a pharmacokinetic study.

Experimental Workflow:

- Dosing: A test animal (e.g., a mouse or rat) is dosed with the non-deuterated drug candidate. [\[8\]](#)
- Sample Collection: Blood samples are collected at various time points after dosing. [\[8\]](#)
- Sample Preparation:
 - A known amount of the deuterated internal standard (synthesized using **1-Bromoundecane-d4**) is spiked into each plasma sample.
 - The plasma proteins are precipitated, typically with a cold organic solvent like acetonitrile or methanol.
 - The samples are centrifuged, and the supernatant containing the drug and the internal standard is collected.
- LC-MS/MS Analysis:
 - The supernatant is injected into a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.
 - The drug and the internal standard, having very similar chemical properties, will co-elute from the chromatography column. [\[7\]](#)
 - In the mass spectrometer, the two compounds will be detected based on their different masses.
- Quantification: The ratio of the peak area of the drug to the peak area of the deuterated internal standard is used to calculate the concentration of the drug in the original plasma sample. This method corrects for any loss of analyte during sample preparation and for variations in instrument response.

Visualized Workflows

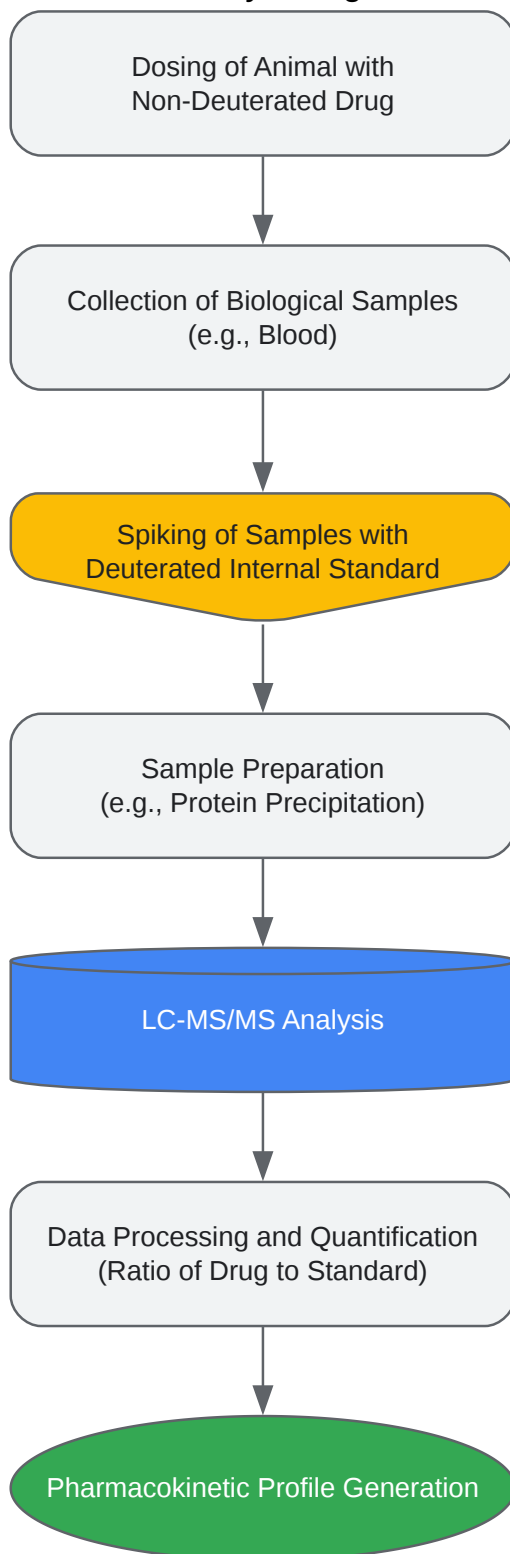
The following diagrams, generated using Graphviz, illustrate the conceptual synthetic pathway and a typical experimental workflow for the application of a deuterated compound in a pharmacokinetic study.



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Caption: Conceptual synthetic workflow for **1-Bromoundecane-d4**.

Workflow for a Pharmacokinetic Study Using a Deuterated Internal Standard



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Caption: Use of a deuterated internal standard in a pharmacokinetic study.

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